

In-Depth Technical Guide to the Structural Elucidation of 13-Oxo-ODE

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Compound of Interest

Compound Name:	13-Oxo-9E,11E-octadecadienoic acid
CAS No.:	29623-29-8
Cat. No.:	B3028732

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Introduction

13-Oxo-9(Z),11(E)-octadecadienoic acid (13-Oxo-ODE) is an oxidized lipid metabolite of linoleic acid that has garnered significant scientific interest due to its diverse biological activities. As a potent agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) and a down-regulator of the oncoprotein c-Myc, 13-Oxo-ODE is implicated in a range of physiological and pathological processes, including inflammation, cell proliferation, and cancer. [1][2] This technical guide provides a comprehensive overview of the structural elucidation of 13-Oxo-ODE, detailing the analytical techniques and experimental protocols used for its identification and characterization.

Physicochemical Properties and Spectroscopic Data

The definitive structure of 13-Oxo-ODE has been established through a combination of spectroscopic methods. These techniques provide detailed information about the molecule's atomic composition, connectivity, and stereochemistry.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₀ O ₃	[3][4]
Molecular Weight	294.43 g/mol	[3][4]
IUPAC Name	(9Z,11E)-13-oxooctadeca-9,11-dienoic acid	[3]
CAS Number	54739-30-9	[4][5]

Mass Spectrometry

Mass spectrometry (MS) is a cornerstone technique for determining the molecular weight and elemental composition of 13-Oxo-ODE, as well as for structural characterization through fragmentation analysis.

Ion Mode	Precursor Ion (m/z)	Fragment Ions (m/z)	Reference
Positive Ion Mode ([M+H] ⁺)	295.2268	277.1, 223.1, 179.1	[3]
Negative Ion Mode ([M-H] ⁻)	293.2122	275.1, 249.1, 113	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

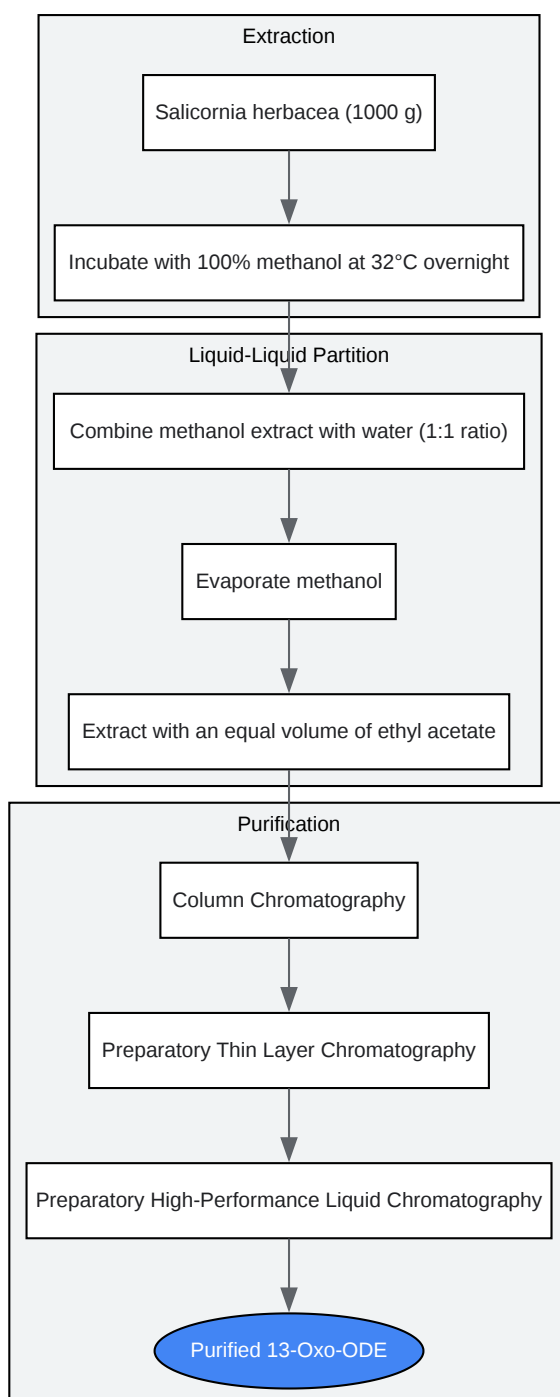
While a complete tabulated dataset for the ¹H and ¹³C NMR of 13-Oxo-ODE is not readily available in the public domain, its structure has been unequivocally confirmed using one- and two-dimensional NMR experiments.[6] These analyses are crucial for establishing the precise arrangement of protons and carbons, including the geometry of the double bonds. The geometries of the C-9 (cis, Z) and C-11 (trans, E) double bonds are critical for its biological activity.

Experimental Protocols

Isolation of 13-Oxo-ODE from *Salicornia herbacea*

A detailed method for the isolation of 13-Oxo-ODE from the halophyte *Salicornia herbacea* has been described, providing a natural source for this compound.[\[2\]](#)

Experimental Workflow for Isolation of 13-Oxo-ODE



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Caption: Workflow for the isolation of 13-Oxo-ODE from *Salicornia herbacea*.

Quantification of 13-Oxo-ODE in Biological Samples by Q-TOFMS

A robust method for the quantification of 13-Oxo-ODE in rat plasma has been developed using Quadrupole Time-of-Flight Mass Spectrometry (Q-TOFMS). This protocol can be adapted for other biological matrices.

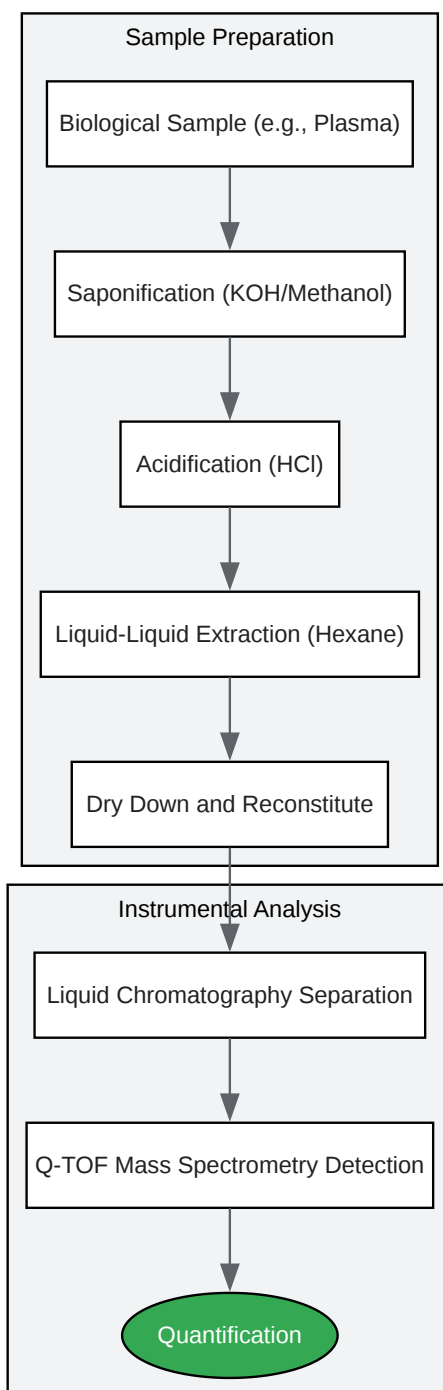
1. Sample Preparation:

- **Saponification:** To release esterified 13-Oxo-ODE, the plasma sample is treated with a potassium hydroxide solution in methanol and heated.
- **Acidification:** The reaction mixture is then acidified to a pH of approximately 3 using hydrochloric acid.
- **Liquid-Liquid Extraction:** The acidified sample is extracted with an organic solvent such as hexane. The organic layers containing the lipid fraction are combined.
- **Drying and Reconstitution:** The combined organic extracts are evaporated to dryness under a stream of nitrogen and the residue is reconstituted in an appropriate solvent for MS analysis.

2. Instrumental Analysis:

- **Chromatography:** The extracted sample is subjected to liquid chromatography for separation.
- **Mass Spectrometry:** The eluent from the chromatography is introduced into a Q-TOF mass spectrometer for detection and quantification.

Experimental Workflow for 13-Oxo-ODE Quantification



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Caption: Workflow for the quantification of 13-Oxo-ODE in biological samples.

Chemical Synthesis of 13-Oxo-ODE

The chemical synthesis of 13-oxo-octadecadienoic acids has been achieved, notably through the use of a Z-selective Wittig reaction.^[7] While a detailed protocol for the specific (9Z, 11E) isomer is not fully available, the general strategy involves the coupling of an appropriate phosphonium ylide with a suitable aldehyde.

A plausible synthetic route would involve:

- **Synthesis of the Aldehyde Fragment:** Preparation of an aldehyde containing the C1 to C8 portion of the fatty acid chain.
- **Synthesis of the Phosphonium Ylide:** Preparation of a phosphonium salt from a C9 to C18 precursor, followed by deprotonation to form the ylide.
- **Wittig Reaction:** The reaction between the aldehyde and the ylide to form the carbon-carbon double bonds with the desired stereochemistry.
- **Deprotection and Purification:** Removal of any protecting groups and purification of the final product.

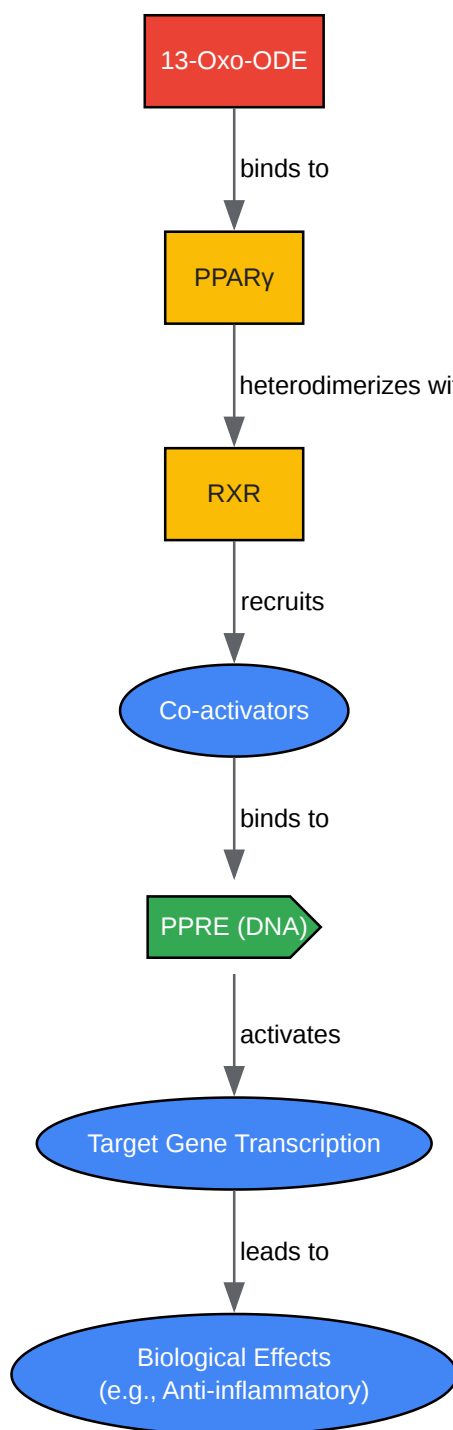
Biological Activity and Signaling Pathways

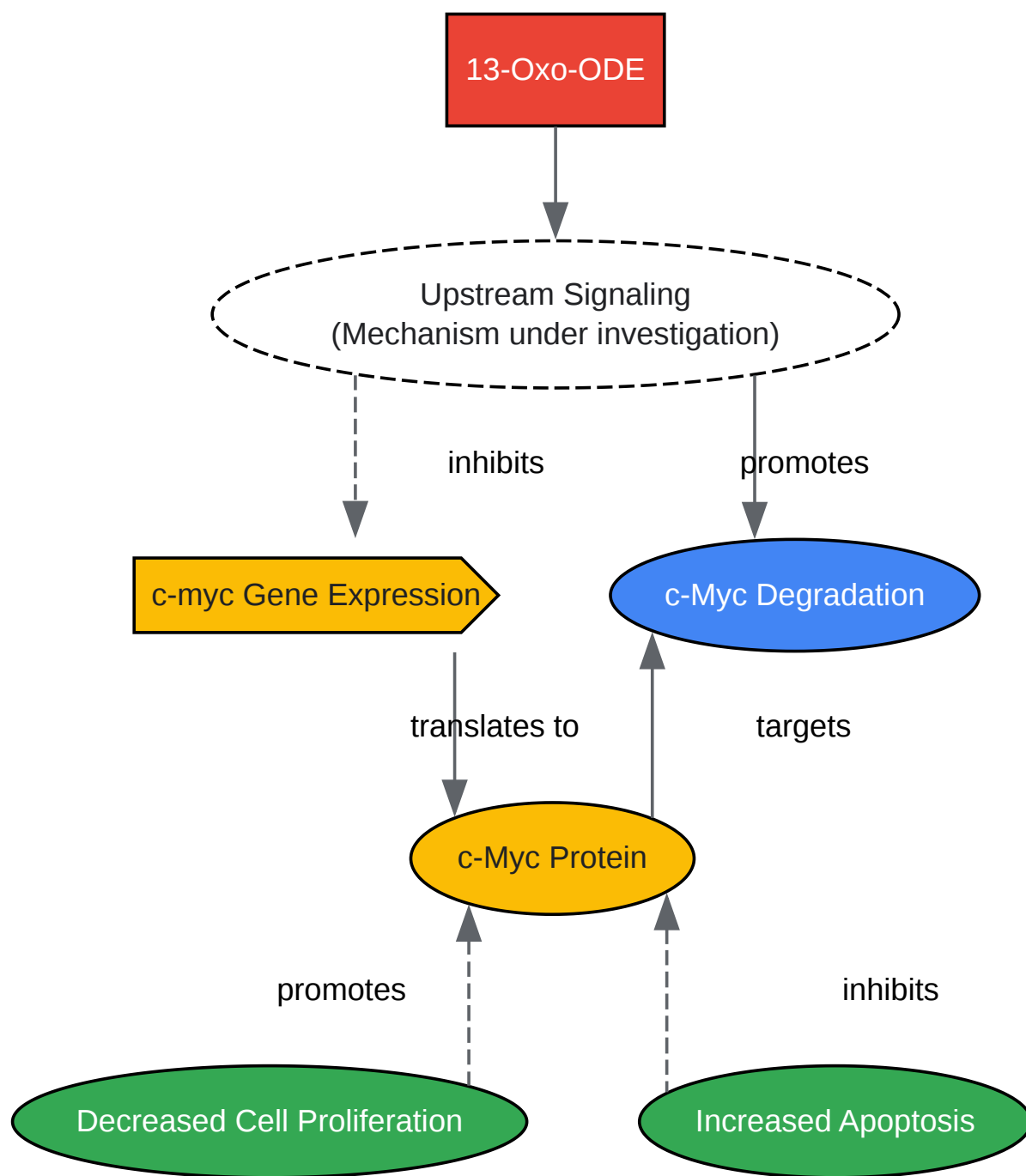
13-Oxo-ODE exerts its biological effects primarily through its interaction with specific cellular signaling pathways.

PPAR γ Agonism

13-Oxo-ODE is a known endogenous ligand for PPAR γ , a nuclear receptor that plays a crucial role in adipogenesis, lipid metabolism, and inflammation.^{[1][8]} Upon binding to 13-Oxo-ODE, PPAR γ undergoes a conformational change, leading to the recruitment of co-activator proteins and the subsequent regulation of target gene expression.^[8]

13-Oxo-ODE and PPAR γ Signaling Pathway





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